

3-Bromo-4-methylphenol CAS number 60710-39-6

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Compound of Interest

Compound Name: 3-Bromo-4-methylphenol

Cat. No.: B1336650

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An In-Depth Technical Guide to **3-Bromo-4-methylphenol** (CAS: 60710-39-6)

Authored by: A Senior Application Scientist

This guide provides an in-depth technical overview of **3-Bromo-4-methylphenol**, a versatile halogenated aromatic compound. It is intended for an audience of researchers, scientists, and professionals in drug development and fine chemical synthesis. We will delve into its chemical and physical properties, synthesis methodologies, key applications, and critical safety protocols, offering field-proven insights into its practical use.

Introduction and Strategic Importance

3-Bromo-4-methylphenol (also known as 2-Bromo-4-hydroxytoluene) is a significant chemical intermediate widely utilized in organic synthesis.^{[1][2]} Its structure, featuring a phenolic hydroxyl group, a methyl group, and a bromine atom on an aromatic ring, provides multiple reactive sites, making it a valuable building block for more complex molecules.^[3] This compound is a key raw material in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.^[1] Notably, it has also been identified as a component of the marine alga *Polysiphonia sphaerocarpa*.^[1] The strategic placement of the bromine atom and the activating methyl and hydroxyl groups dictates its reactivity and utility in various synthetic pathways.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The properties of **3-Bromo-4-methylphenol** are summarized below.

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Number	60710-39-6	[1][4][5][6][7]
Molecular Formula	C ₇ H ₇ BrO	[8][4][5][7]
Molecular Weight	187.03 g/mol	[4][5]
Appearance	White to cream or off-white crystalline powder	[7]
Melting Point	52.0 - 58.0 °C	[7]
Solubility	Slightly soluble in water.	[1]
IUPAC Name	3-bromo-4-methylphenol	[4][7]
SMILES	CC1=C(C=C(C=C1)O)Br	[4][9]
InChI	InChI=1S/C ₇ H ₇ BrO/c1-5-2-3-6(9)4-7(5)8/h2-4,9H,1H3	[4][9]
InChIKey	GMZKNRDHSHYMHG-UHFFFAOYSA-N	[4][7][9]

Spectroscopic Data

Spectroscopic analysis is crucial for structure confirmation and purity assessment.

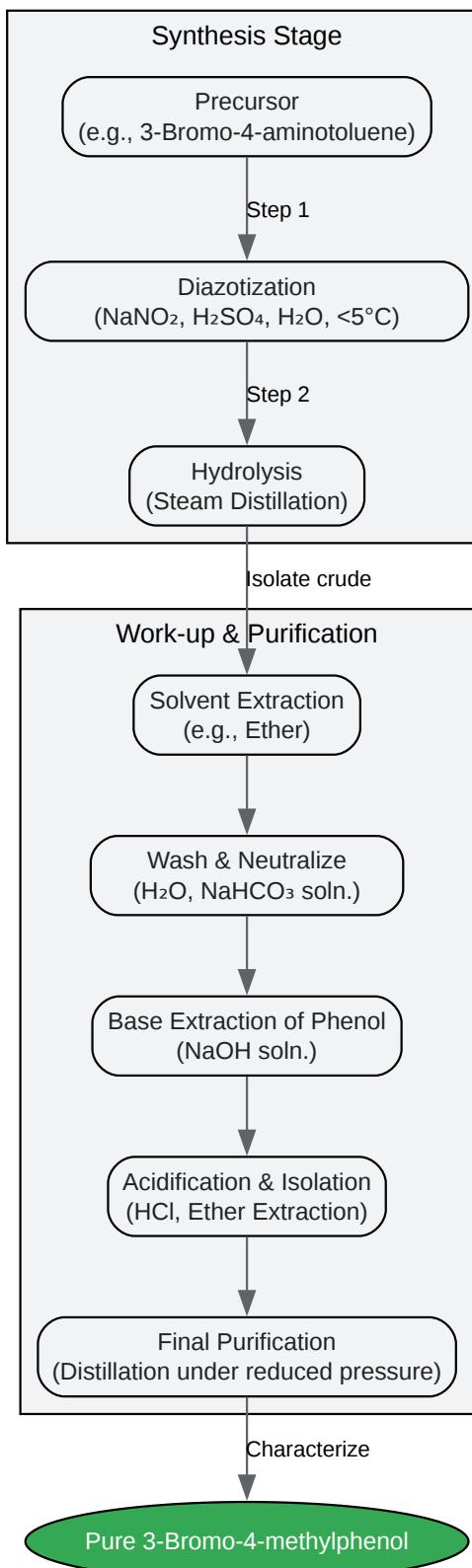
Comprehensive spectral data for **3-Bromo-4-methylphenol**, including ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) spectra, are publicly available through databases such as PubChem and ChemicalBook.[4][10] This data is indispensable for researchers to verify the identity and purity of the material before its use in sensitive synthetic applications.

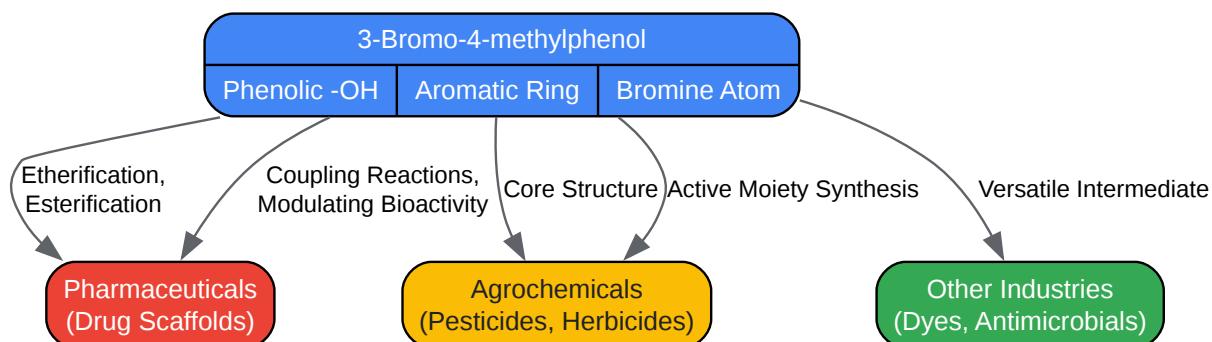
Synthesis and Reaction Pathways

The synthesis of brominated phenols requires careful control of regioselectivity. While a direct synthesis protocol for **3-Bromo-4-methylphenol** from p-cresol is not explicitly detailed in the provided search results, a common and analogous method involves the electrophilic bromination of the corresponding cresol. Another established route involves the diazotization of a brominated aminotoluene.

Logical Synthesis Workflow

The diagram below outlines a logical workflow for the synthesis and purification of a brominated methylphenol, adaptable for the target compound.





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